

Physical and chemical properties of Methyl 5-methoxybenzofuran-2-carboxylate

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Compound of Interest

Compound Name: Methyl 5-methoxybenzofuran-2-carboxylate

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An In-depth Technical Guide to Methyl 5-methoxybenzofuran-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl 5-methoxybenzofuran-2-carboxylate**, a member of the biologically significant benzofuran class of heterocyclic compounds. Due to the limited availability of direct experimental data for this specific molecule, this guide incorporates data from closely related analogs to provide a predictive and comparative analysis.

Chemical Identity and Physical Properties

Methyl 5-methoxybenzofuran-2-carboxylate is a substituted benzofuran with the molecular formula C₁₁H₁₀O₄. While specific experimental physical properties for this compound are not readily available in the cited literature, the following tables summarize its key identifiers and the physical properties of a structurally related compound, methyl 5-methoxy-2-methyl-1-benzofuran-3-carboxylate, to provide a useful reference.

Table 1: Identifiers for **Methyl 5-methoxybenzofuran-2-carboxylate**

Identifier	Value
CAS Number	1751-24-2
Molecular Formula	C ₁₁ H ₁₀ O ₄
Molecular Weight	206.19 g/mol [1] [2]
IUPAC Name	methyl 5-methoxybenzofuran-2-carboxylate
SMILES	COC(=O)c1oc2cc(OC)ccc2c1
InChI Key	Not available

Table 2: Physical Properties of a Related Compound (Methyl 5-methoxy-2-methyl-1-benzofuran-3-carboxylate)

Property	Value
Appearance	White powder [3]
Melting Point	54-55 °C [3]
Boiling Point	No data available
Solubility	No data available

Spectroscopic Data

Detailed experimental spectroscopic data for **Methyl 5-methoxybenzofuran-2-carboxylate** is not available in the reviewed literature. However, ¹H-NMR data for the related compound, methyl 5-methoxy-2-methyl-1-benzofuran-3-carboxylate, is presented below as a reference for the expected chemical shifts for similar protons in this class of molecules.

Table 3: ¹H-NMR Data for Methyl 5-methoxy-2-methyl-1-benzofuran-3-carboxylate (in CDCl₃)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Reference
7.44	d, $J = 2.7$ Hz	1H	Ar-H	[3]
7.33	d, $J = 9$ Hz	1H	Ar-H	[3]
6.85	m	1H	Ar-H	[3]
3.94	s	3H	COOCH ₃	[3]
3.87	s	3H	OCH ₃	[3]
2.74	s	3H	CH ₃	[3]

Experimental Protocols

While a specific, detailed protocol for the synthesis of **Methyl 5-methoxybenzofuran-2-carboxylate** was not found, a general method for the synthesis of a related compound, methyl 5-methoxy-2-methyl-1-benzofuran-3-carboxylate, is described. This protocol can serve as a foundational methodology for the synthesis of the target compound.

Synthesis of Methyl 5-methoxy-2-methyl-1-benzofuran-3-carboxylate[3]

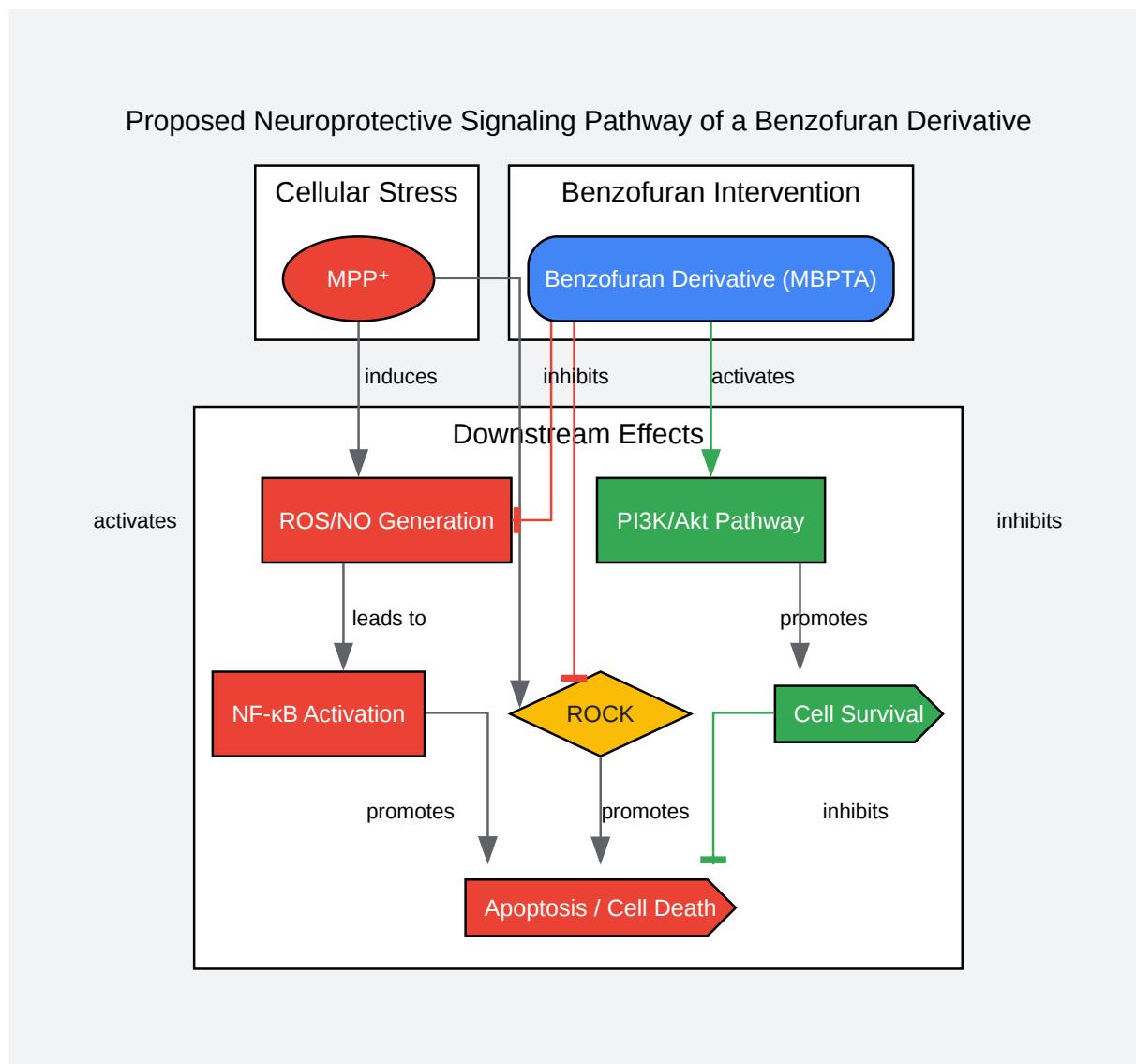
- Reaction: A mixture of 5-hydroxy-2-methyl-1-benzofuran-3-carboxylic acid (20 mmol), K₂CO₃ (20 mmol), and an excess of (CH₃O)₂SO₂ (60 mmol) in acetone (30 mL) was refluxed for 48 hours.
- Work-up: Upon completion of the reaction, the hot mixture was filtered, and the solvent was evaporated.
- Purification: The resulting residue was purified by column chromatography on silica gel using chloroform as the eluent.

Biological Activity and Signaling Pathways

Benzofuran derivatives are known to exhibit a wide range of pharmacological activities, including antimicrobial, anti-inflammatory, antiviral, and anticancer properties.[3] A specific benzofuran derivative, 2-(5-methyl-1-benzofuran-3-yl)-N-(5-propylsulfanyl-1,3,4-thiadiazol-2-yl)

acetamide (MBPTA), has been identified as a novel Rho-associated protein kinase (ROCK) inhibitor. This compound has demonstrated significant neuroprotective effects against 1-methyl-4-phenylpyridinium ion (MPP⁺)-induced damage in SH-SY5Y neuroblastoma cells. The protective mechanism involves the inhibition of reactive oxygen species (ROS) and nitric oxide (NO) generation and the activation of the PI3K/Akt survival signaling pathway.^[4]

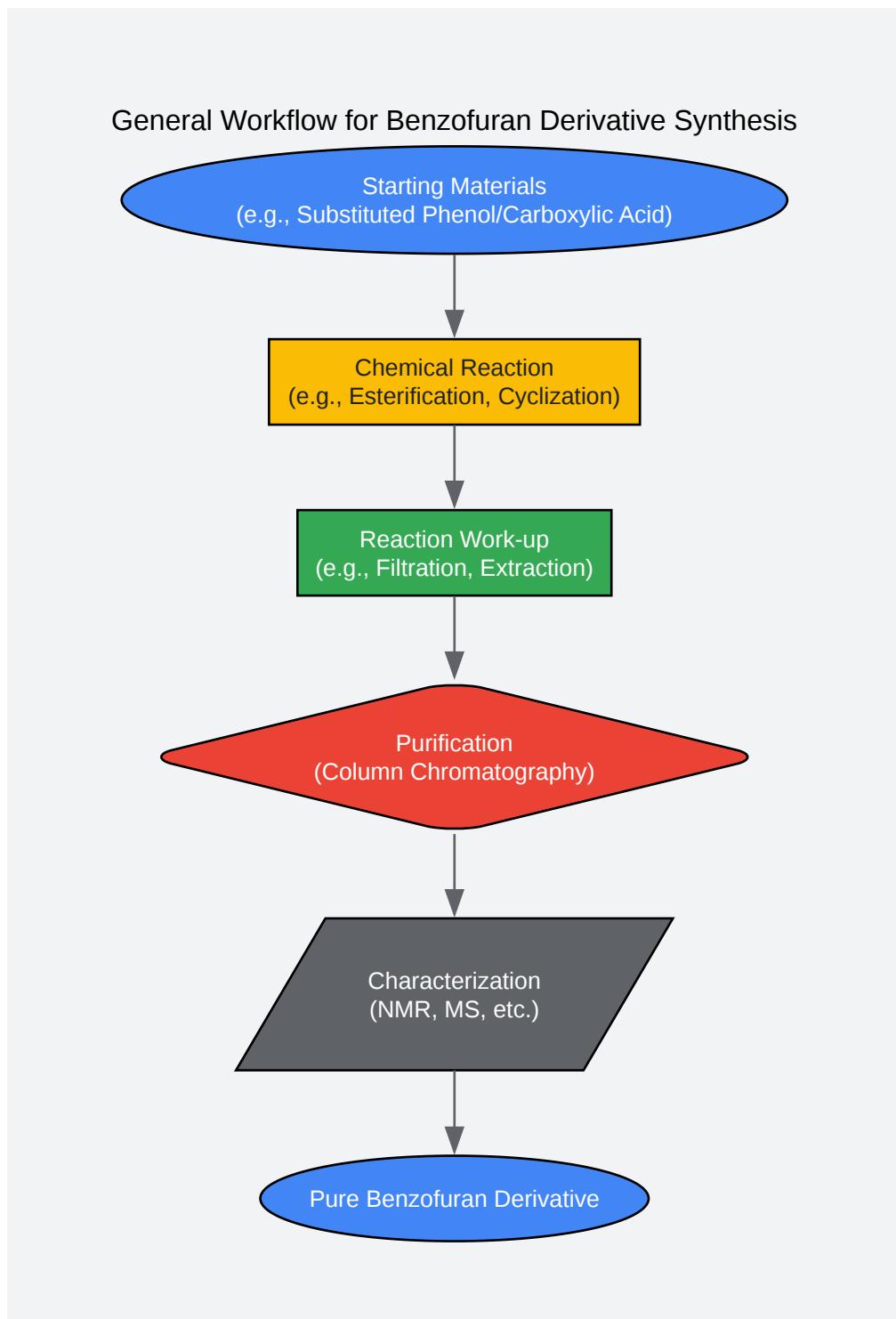
Below is a diagram illustrating the proposed signaling pathway of the neuroprotective effects of the benzofuran derivative MBPTA.



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Caption: Neuroprotective pathway of a benzofuran derivative.

The following diagram illustrates a general experimental workflow for the synthesis and purification of benzofuran derivatives, based on the methodologies described in the literature.



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Caption: Synthesis and purification workflow for benzofurans.

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